

safety and handling of 3,4-Dichloroisothiazole-5-carbonitrile

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Compound of Interest

Compound Name: 3,4-Dichloroisothiazole-5-carbonitrile

Cat. No.: B093185

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An In-Depth Technical Guide to the Safe Handling and Use of **3,4-Dichloroisothiazole-5-carbonitrile**

Introduction

3,4-Dichloroisothiazole-5-carbonitrile is a heterocyclic organic compound of significant interest in synthetic chemistry. As a member of the isothiazole family, it serves as a crucial intermediate in the production of various agrochemicals and potentially in the development of novel therapeutic agents.[1] Isothiazoles are known for their broad spectrum of biological activities, including antiviral and anti-inflammatory properties.[2] Specifically, **3,4-Dichloroisothiazole-5-carbonitrile** is a direct precursor to potent fungicides such as isotianil, highlighting its industrial relevance.[3]

The reactivity endowed by its dichlorinated ring and nitrile functional group makes it a versatile building block. However, these same features necessitate a rigorous and informed approach to its handling and safety. This guide is designed for researchers, scientists, and drug development professionals, providing a comprehensive framework for the safe handling, use, and disposal of this compound. The protocols and insights herein are grounded in established safety principles to ensure both personal and environmental protection.

Compound Identification and Physicochemical Properties

Accurate identification is the first step in any safety protocol. The key identifiers and properties of **3,4-Dichloroisothiazole-5-carbonitrile** are summarized below.

Table 1: Compound Identification

Identifier	Value
CAS Number	18480-52-9[1][4]
Molecular Formula	C ₄ Cl ₂ N ₂ S[4][5]
Molecular Weight	179.03 g/mol [4][6]
SMILES	N#CC1=C(Cl)C(Cl)=NS1[4][6]

| MDL Number | MFCD09743745[4][5] |

Table 2: Physicochemical Properties

Property	Value	Source(s)
Appearance	Solid	[7]
Boiling Point	154°C at 760 mmHg	[5]

| Storage Temperature | 2-8°C, Sealed in dry conditions |[4][5][6] |

Hazard Identification and Toxicological Profile

Understanding the inherent hazards of **3,4-Dichloroisothiazole-5-carbonitrile** is fundamental to risk mitigation. The compound is classified as highly toxic, primarily through oral exposure.

Table 3: GHS Hazard Classification

Category	Information
Pictogram	
Signal Word	Danger
Hazard Statements	H301: Toxic if swallowed.
Precautionary Statements	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
UN Number	3439
Hazard Class	6.1 (Toxic Substance)

| Packing Group | III |

Source:[4][6]

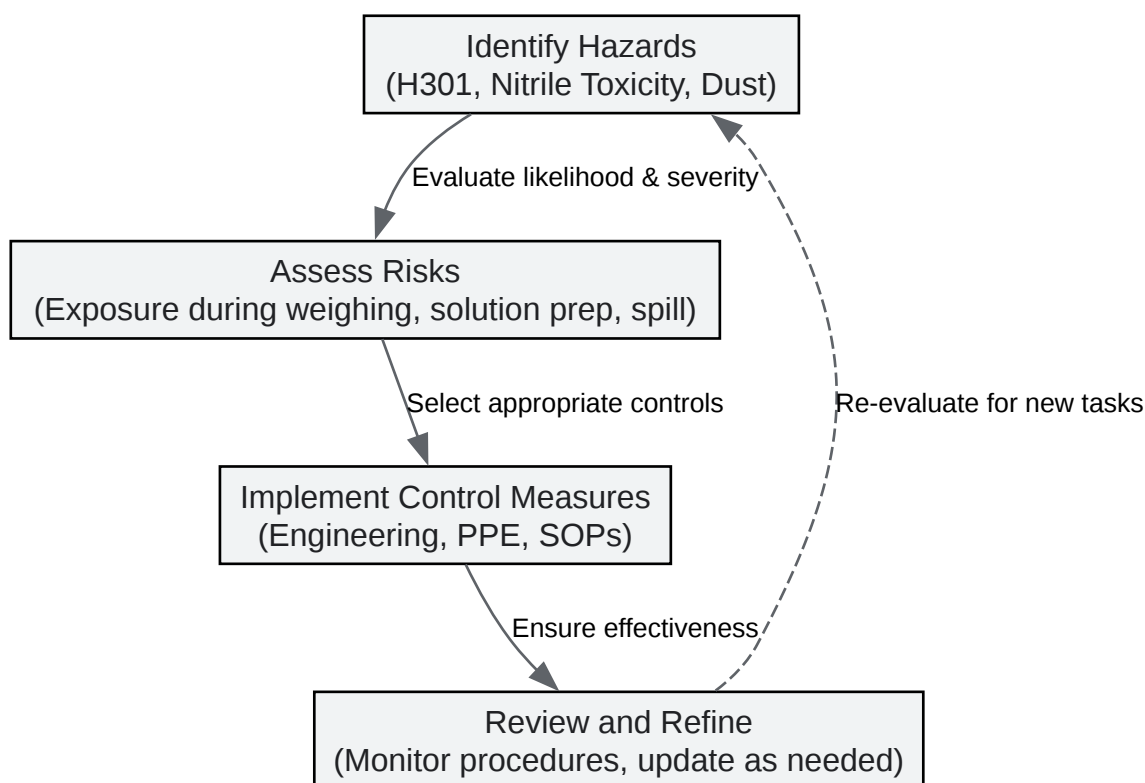
Expert Analysis of Toxicological Risks:

- **Acute Oral Toxicity (H301):** The primary documented hazard is high acute toxicity upon ingestion. This classification implies a low median lethal dose (LD₅₀), meaning a small quantity can be lethal. The immediate action required by P301+P310 underscores the severity of this risk.[6]
- **Inherent Risk of the Nitrile Group:** The presence of a carbonitrile ($-C\equiv N$) functional group is a significant toxicological concern. Many aliphatic nitriles are known to exert their toxicity through the metabolic release of cyanide ions.[8] This process, catalyzed by cytochrome P450 enzymes, can lead to cytotoxic hypoxia. While specific metabolic data for this compound is not readily available, its structural features warrant the assumption of this potential mechanism. Therefore, exposure via any route—inhalation of dust, skin absorption, or ingestion—must be strictly avoided.
- **Hazards of Related Isothiazoles:** Broader studies on other chlorinated isothiazoles indicate potential for severe skin corrosion, eye damage, and high aquatic toxicity.[9] In the absence of comprehensive data for this specific molecule, a precautionary principle should be applied, treating the compound as a potential skin/eye irritant and a significant environmental hazard.

- Thermal Decomposition: In the event of a fire, thermal decomposition will likely produce highly toxic and corrosive fumes, including nitrogen oxides (NO_x), sulfur oxides (SO_x), hydrogen chloride (HCl), and hydrogen cyanide (HCN).^[10]

Risk Assessment and Mitigation Controls

A systematic approach to risk assessment is crucial. The following diagram outlines the logical flow for safely managing this chemical in a laboratory setting.



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Caption: Risk assessment workflow for handling hazardous chemicals.

Engineering Controls

Engineering controls are the first and most effective line of defense as they physically isolate the user from the hazard.

- Chemical Fume Hood: All manipulations of **3,4-Dichloroisothiazole-5-carbonitrile**, including weighing, transfers, and solution preparation, must be performed inside a certified

chemical fume hood. This is non-negotiable.

- Causality: A fume hood provides critical containment of toxic dust particles and potential vapors, preventing inhalation. It also serves as a physical barrier in case of a splash or spill.[\[10\]](#)
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and exhausted, maintaining a safe ambient environment.[\[10\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling the compound.

Table 4: Recommended Personal Protective Equipment

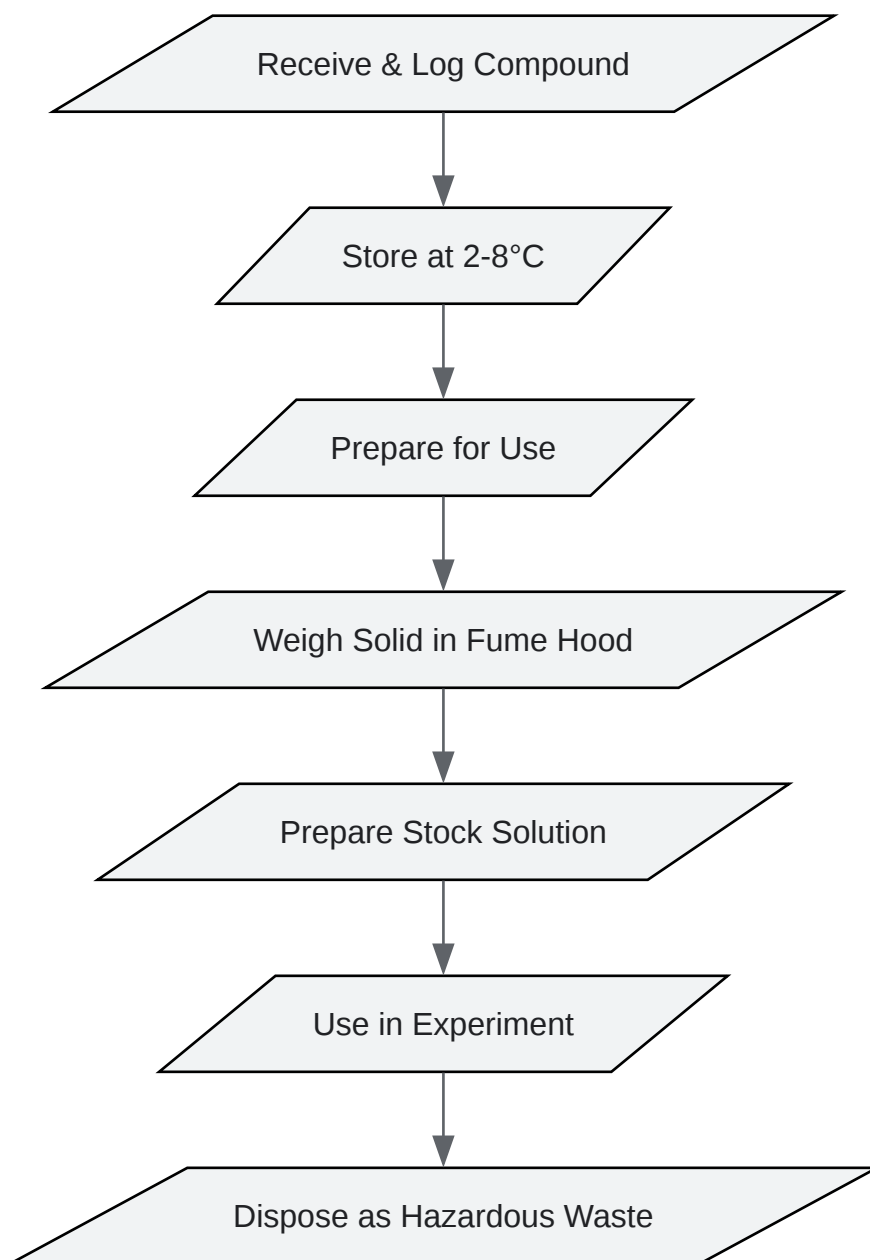
Task	Eye/Face Protection	Hand Protection	Body Protection
Handling/Weighing Solid	Safety goggles and face shield	Chemical-resistant nitrile gloves	Full-coverage lab coat
Preparing Solutions	Safety goggles and face shield	Chemical-resistant nitrile gloves	Full-coverage lab coat

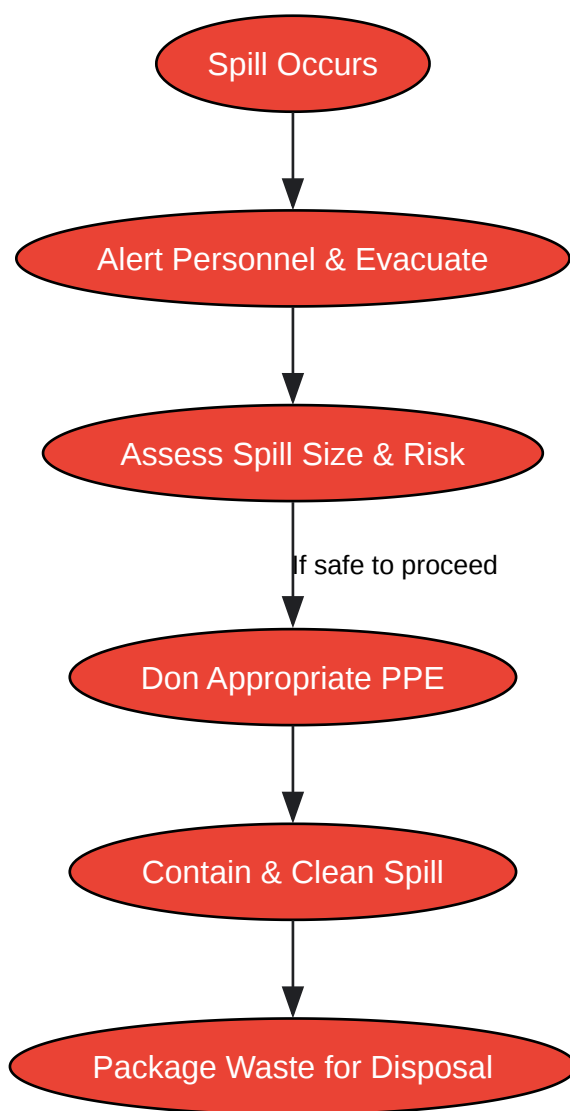
| Cleaning Spills | Safety goggles and face shield | Heavy-duty nitrile or butyl rubber gloves | Chemical-resistant apron over lab coat |

- Expertise & Experience: The "double barrier" of safety goggles and a face shield is critical when handling the solid, as fine powders can easily become airborne and bypass the protection of glasses alone. For hand protection, always inspect gloves for pinholes before use and practice proper removal techniques to avoid skin contact with a contaminated outer surface.

Standard Operating Procedures (SOPs)

Adherence to validated SOPs minimizes variability and risk. The following diagram illustrates the standard laboratory workflow.





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